

# what is Fosamprenavir-d4 calcium salt

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Fosamprenavir-d4

Cat. No.: S12889304

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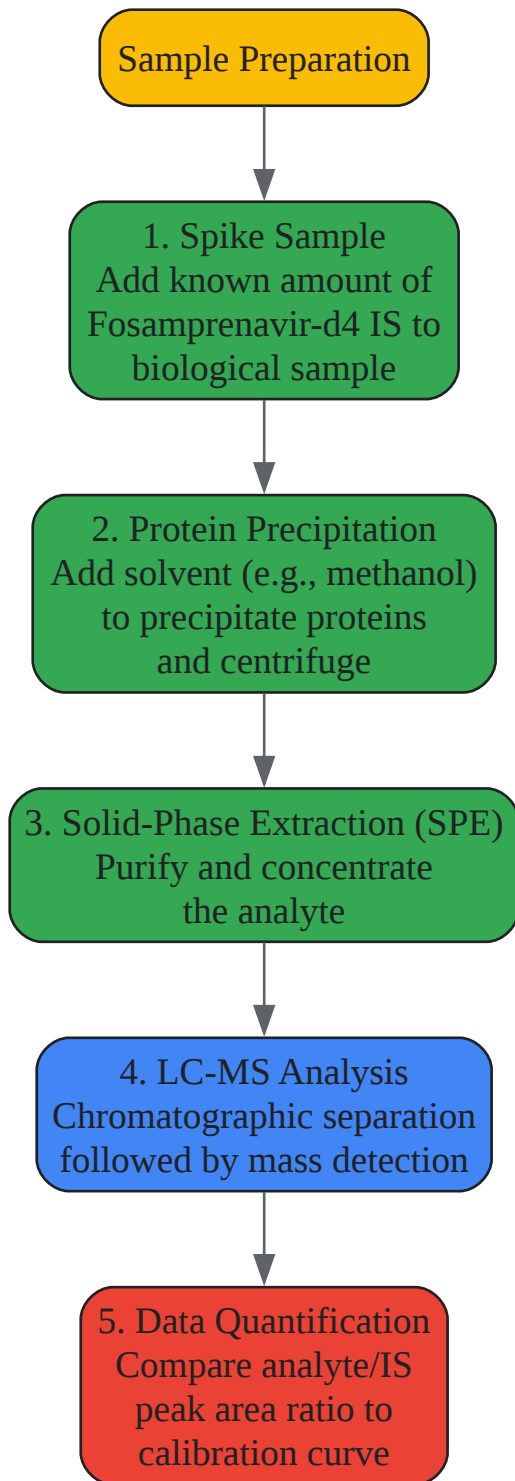
## Chemical & Physical Properties

For laboratory handling, the following physical and chemical properties are important to note:

Property	Specification
Appearance	White to Off-White Solid [1] [2]
Melting Point	282-284 °C [1] [3]
Solubility	Soluble in Aqueous Acid and Methanol [1] [3]
Storage	Hygroscopic; store at -20°C in a freezer, under an inert atmosphere [1] [3] [2]

## Experimental Workflow for Quantitative Analysis

A typical protocol for using **Fosamprenavir-d4** Calcium Salt as an internal standard in LC-MS involves several key stages to ensure accurate and reliable quantification of the target analyte in biological samples.



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The workflow for using **Fosamprenavir-d4** in bioanalysis involves sample preparation, purification, and instrumental analysis.

- **Spike Sample:** A precise, known quantity of **Fosamprenavir-d4** is added to the biological sample (e.g., plasma) at the beginning of the sample preparation process [4]. This corrects for analyte loss during subsequent steps.
- **Protein Precipitation and Extraction:** Proteins are removed, often by adding a solvent like methanol, followed by centrifugation [1] [3]. Further purification via Solid-Phase Extraction (SPE) may be used to isolate and concentrate the analyte and internal standard from the sample matrix [4].
- **LC-MS Analysis and Quantification:** The processed sample is analyzed using Liquid Chromatography-Mass Spectrometry (LC-MS) [4]. The mass spectrometer easily distinguishes the deuterated internal standard (**Fosamprenavir-d4**) from the non-deuterated analyte (Fosamprenavir) based on their mass difference. Quantification is achieved by comparing the peak area ratio of the analyte to the internal standard against a calibration curve [4].

## Commercial Availability and Pricing

**Fosamprenavir-d4** Calcium Salt is sold by various chemical suppliers specifically for research purposes. The table below provides a snapshot of available products. **Note that prices and stock are subject to change.**

Supplier	Catalog Number	Purity	Package Size	Price (USD)
Santa Cruz Biotechnology [5]	sc-218536	Not Specified	1 mg	\$550.00
Toronto Research Chemicals [3] [6]	F727252	Not Specified	10 mg	\$2,180.00
American Custom Chemicals [3]	RDL0006847	95.00%	10 mg	\$3,118.50
Medical Isotopes, Inc. [3]	D10432	Not Specified	5 mg	\$3,200.00

## Key Considerations for Researchers

- **Patent and Regulatory Status:** Be aware that Fosamprenavir is a **patent-protected product**, and commercial sales of the compound itself may be restricted for non-licensed uses [1].

- **Intended Use and Handling:** This chemical is **for research use only** and is not intended for diagnostic or therapeutic use in humans [5] [7]. As with all laboratory chemicals, appropriate safety precautions should be followed by referring to the relevant Safety Data Sheet (SDS).

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## References

1. Fosamprenavir-D4 Calcium Salt CAS#: [chemicalbook.com]
2. Chemical Name : Fosamprenavir-d4 Calcium Salt [pharmaffiliates.com]
3. Fosamprenavir-D4 Calcium Salt [chemicalbook.com]
4. Fosamprenavir-d 4 (Synonyms: Amprenavir phosphate-d 4 [medchemexpress.com]
5. Fosamprenavir-d4 Calcium Salt [scbt.com]
6. Toronto Research Chemicals 1MG Fosamprenavir-d4 Calcium Salt [fishersci.fi]
7. Fosamprenavir Calcium Salt - CAS - 226700-81-8 [axios-research.com]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)